

# Application Note: Spectrophotometric Determination of Silver Using CADION 2B

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## Compound of Interest

Compound Name: CADION 2B

Cat. No.: B1580942

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## Abstract

This application note details a highly sensitive and selective spectrophotometric method for the determination of silver (Ag) ions in aqueous solutions using **CADION 2B** as a chromogenic reagent. In an alkaline medium (pH 9.2) and in the presence of the non-ionic surfactant Triton X-100, silver forms a distinct dark red-violet complex with **CADION 2B**. This complex exhibits a maximum absorbance at 565 nm, allowing for the quantitative determination of silver concentrations. The method is characterized by its high molar absorptivity and adherence to Beer's law over a defined concentration range, making it suitable for various research and quality control applications, including the analysis of wastewater samples.

## Quantitative Data Summary

The spectrophotometric method for the determination of silver using **CADION 2B** is characterized by the following analytical parameters:

Parameter	Value	Reference
Wavelength of Maximum Absorbance ( $\lambda_{\text{max}}$ )	565 nm	[1]
Optimal pH	9.2	[1]
Molar Absorptivity ( $\epsilon$ )	$1.0 \times 10^5 \text{ L}\cdot\text{mol}^{-1}\cdot\text{cm}^{-1}$	[1]
Beer's Law Range	0.02 - 0.8 $\mu\text{g/mL}$	[1]
Color of Complex	Dark Red-Violet	[1]
Surfactant Used	Triton X-100	[1]
Primary Interfering Ions	$\text{Cl}^-$ , $\text{Br}^-$ , $\text{I}^-$ , $\text{S}^{2-}$ , $\text{CN}^-$	[1]
Masking Agent	EDTA (for other cations)	[1]

## Experimental Protocol

This protocol outlines the step-by-step procedure for the spectrophotometric determination of silver using **CADION 2B**.

## Reagents and Materials

- Standard Silver Solution (1000  $\mu\text{g/mL}$ ): Dissolve 0.1575 g of analytical grade silver nitrate ( $\text{AgNO}_3$ ) in deionized water and dilute to 100 mL in a volumetric flask.
- Working Silver Standards: Prepare a series of working standards by appropriate dilution of the stock solution with deionized water to cover the linear range of 0.02 to 0.8  $\mu\text{g/mL}$ .
- **CADION 2B** Solution (0.05% w/v): Dissolve 50 mg of **CADION 2B** in 100 mL of ethanol.
- Buffer Solution (pH 9.2): Prepare a boric acid-sodium hydroxide buffer or a similar buffer system and adjust the pH to 9.2.
- Triton X-100 Solution (2% v/v): Dilute 2 mL of Triton X-100 to 100 mL with deionized water.
- EDTA Solution (0.1 M): Dissolve 3.722 g of disodium EDTA in 100 mL of deionized water.

- Spectrophotometer: A UV-Vis spectrophotometer capable of measuring absorbance at 565 nm.
- Cuvettes: 1 cm path length quartz or glass cuvettes.
- Volumetric flasks, pipettes, and other standard laboratory glassware.

## Preparation of the Calibration Curve

- Into a series of 10 mL volumetric flasks, pipette aliquots of the working silver standard solutions to obtain final concentrations of 0.0, 0.1, 0.2, 0.4, 0.6, and 0.8  $\mu\text{g/mL}$ . The flask with 0.0  $\mu\text{g/mL}$  will serve as the reagent blank.
- To each flask, add 1.0 mL of the pH 9.2 buffer solution.
- Add 1.0 mL of the 2% Triton X-100 solution to each flask and mix well.
- Add 1.0 mL of the 0.05% **CADION 2B** solution to each flask.
- If interfering cations are expected in the samples, add a small volume of EDTA solution as a masking agent.<sup>[1]</sup>
- Dilute each flask to the 10 mL mark with deionized water and mix thoroughly.
- Allow the solutions to stand for 10 minutes for complete color development.
- Set the spectrophotometer to a wavelength of 565 nm.
- Zero the spectrophotometer using the reagent blank.
- Measure the absorbance of each standard solution.
- Plot a calibration curve of absorbance versus the concentration of silver ( $\mu\text{g/mL}$ ).

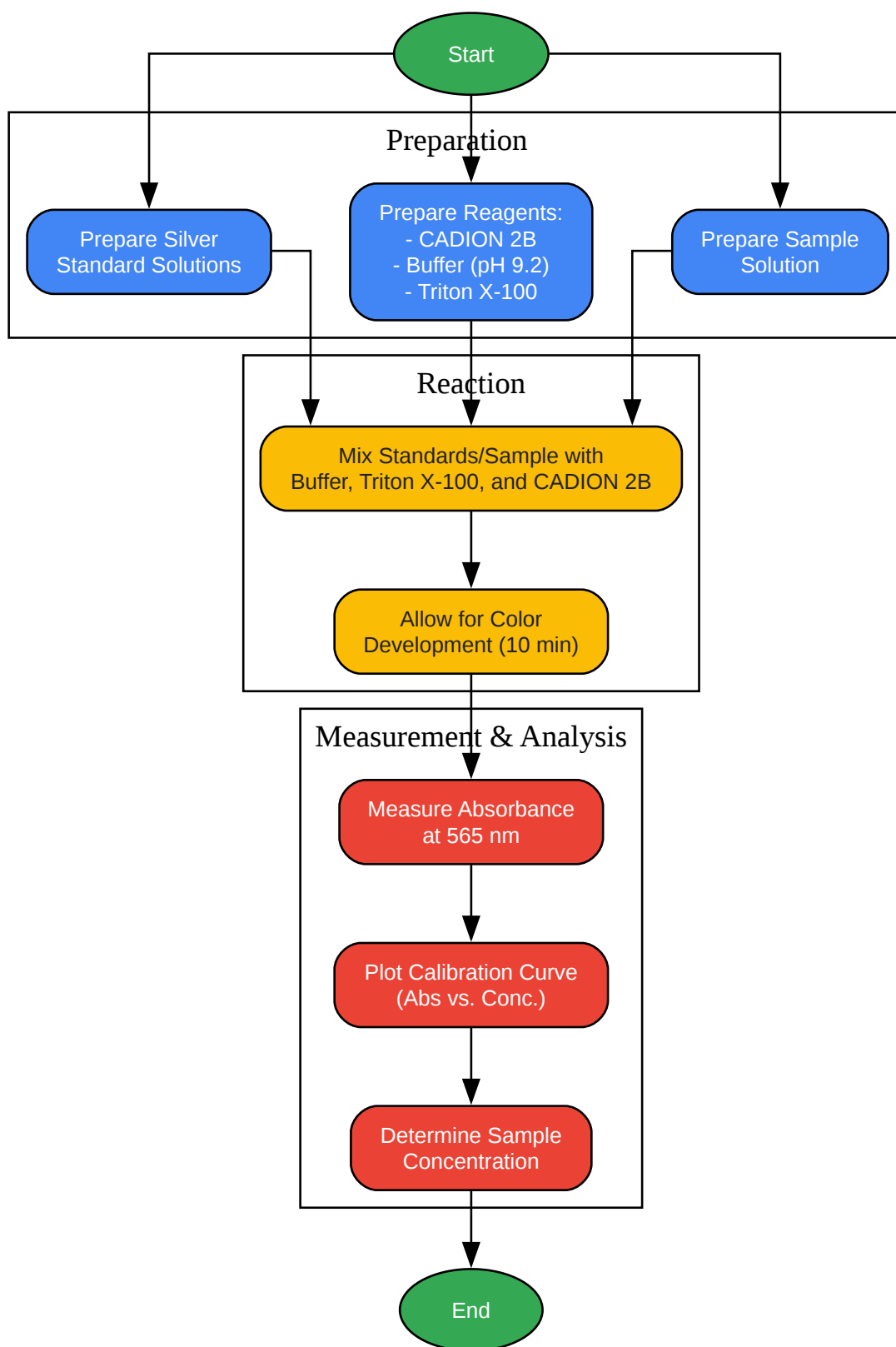
## Analysis of Unknown Samples

- Take a known volume of the sample solution (pre-treated if necessary to remove interfering ions) and place it in a 10 mL volumetric flask.

- Follow steps 2-7 as described in the calibration curve preparation.
- Measure the absorbance of the sample solution at 565 nm against the reagent blank.
- Determine the concentration of silver in the sample by interpolating the absorbance value from the calibration curve.
- Calculate the original concentration of silver in the sample, accounting for any dilutions made.

## Visualizations

### Experimental Workflow Diagram



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Caption: Workflow for the spectrophotometric determination of silver using **CADION 2B**.

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## References

- 1. Spectrophotometric determination of silver with cadion 2B and triton X-100 - PubMed [pubmed.ncbi.nlm.nih.gov]
- To cite this document: BenchChem. [Application Note: Spectrophotometric Determination of Silver Using CADION 2B]. BenchChem, [2025]. [Online PDF]. Available at: [https://www.benchchem.com/product/b1580942#spectrophotometric-determination-of-silver-using-cadion-2b-protocol]

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